

Protocol for Generation of MIM1 Knockout and Deletion Mutants

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Compound of Interest

Compound Name: MIM1
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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive protocol for the generation and validation of **MIM1** (Mitochondrial Import Protein 1) knockout or deletion mutants on the budding yeast *Saccharomyces cerevisiae* as a model organism. **MIM1** is a crucial component of the mitochondrial outer membrane, playing a role in the import and assembly of mitochondrial proteins, particularly subunits of the Translocase of the Outer Membrane (TOM) complex.[1][2][3] This protocol details Cas9 technology for precise gene editing and outlines subsequent validation and phenotypic analysis methods.

Introduction

MIM1, also known as Tom13, is an integral outer mitochondrial membrane protein.[4] It is essential for the biogenesis of the TOM complex, which is the gateway for nuclear-encoded proteins into the mitochondria.[1][3] Specifically, **MIM1** is involved in the membrane insertion and assembly of signal-anchored TOM subunits and Tom70.[5] A deficiency in **MIM1** leads to reduced levels of these receptors and consequently impairs the assembly of the mature TOM complex, resulting in mitochondrial protein import defects.[1][5] The generation of **MIM1** knockout mutants is a critical step in elucidating its precise functions in mitochondrial biogenesis and cellular homeostasis.

Data Presentation: Phenotypic Consequences of MIM1 Deletion

The following table summarizes quantitative data from studies on *Saccharomyces cerevisiae* with **MIM1** deletion (**mim1Δ**).

Phenotypic Parameter	Observation in <i>mim1Δ</i> Strain	Quantitative Change	Reference
TOM Complex Subunit Levels			
Tom40	Moderately reduced	~20-30% reduction	[1][5]
Tom22	No significant change	~ wild-type levels	[5]
Tom20	Significantly reduced	>50% reduction	[1][5]
Tom70	Moderately reduced	~30-40% reduction	[5]
TOM Complex Assembly			
Mature TOM complex (~450 kDa)	Reduced amount	Noticeable decrease in complex formation	[5]
Mitochondrial Protein Import			
Ugo1 (multispanning outer membrane protein)	Strongly reduced steady-state levels	Significant reduction	[2]
Scm4 (multispanning outer membrane protein)	Strongly reduced steady-state levels	Significant reduction	[2]
Tom70 Assembly	Strongly inhibited	Drastic reduction in assembly	[5]
Cellular Phenotype			
Growth on non-fermentable carbon sources	Respiratory-competent	No significant growth defect	[5]

Experimental Protocols

Protocol 1: CRISPR-Cas9 Mediated Knockout of MIM1 in *S. cerevisiae*

This protocol outlines the steps for generating a **MIM1** knockout using a plasmid-based CRISPR-Cas9 system.

1. Guide RNA (gRNA) Design:

- Obtain the coding sequence of the **MIM1** gene (Systematic Name: YOL026C) from the Saccharomyces Genome Database (SGD).
- Use a gRNA design tool (e.g., CHOPCHOP, E-CRISP) to identify potential 20-nucleotide gRNA sequences targeting an early exon of **MIM1**. The target should be immediately upstream of a Protospacer Adjacent Motif (PAM) sequence (NGG for *S. pyogenes* Cas9).
- Perform a BLAST search to ensure the selected gRNA sequence is specific to **MIM1** and has minimal off-target potential.
- MIM1** Protein Sequence (*S. cerevisiae*):
MTEVVGFWESVSDDESEDKDCMEVQNTVSADESPLVQSLVSFVGSCSINLLLPFLNGMMLGFGELFAHELCWRFNWFNHRNKGKYPESRKIAAL

2. Vector Construction:

- Synthesize two complementary oligonucleotides encoding the chosen 20-bp gRNA target sequence with appropriate overhangs for cloning into a C expression plasmid (e.g., p414-TEF1p-Cas9-CYC1t).
- Anneal the oligonucleotides to form a double-stranded DNA fragment.
- Ligate the annealed fragment into the gRNA expression cassette of the linearized Cas9 plasmid.
- Transform the ligation product into competent *E. coli* for plasmid amplification.
- Verify the sequence of the inserted gRNA by Sanger sequencing.

3. Yeast Transformation:

- Prepare competent *S. cerevisiae* cells (e.g., BY4741) using the lithium acetate/single-stranded carrier DNA/polyethylene glycol method.
- Transform the yeast cells with the sequence-verified Cas9-gRNA plasmid.
- If using a repair template for a specific deletion, co-transform with a linear double-stranded DNA fragment containing homology arms flanking the d
- Plate the transformed cells on selective media (e.g., synthetic complete medium lacking the nutrient corresponding to the plasmid's selectable mar
- Incubate at 30°C for 2-3 days until colonies appear.

4. Validation of **MIM1** Knockout:

- Genomic DNA Extraction and PCR Screening:
 - Isolate genomic DNA from individual yeast colonies.
 - Perform PCR using primers flanking the **MIM1** locus. A successful knockout will result in a smaller PCR product if a deletion was introduced, or c subsequent sequencing.
- Sanger Sequencing:
 - Sequence the PCR product from the previous step to confirm the presence of an indel mutation or the desired deletion.
- Western Blot Analysis:
 - Prepare protein lysates from wild-type and putative knockout clones.
 - Perform SDS-PAGE and transfer proteins to a PVDF membrane.
 - Probe the membrane with a primary antibody specific to **Mim1p**.
 - A successful knockout will show an absence of the **Mim1p** band. Use an antibody against a loading control (e.g., Pgk1p) to ensure equal protein

Protocol 2: Phenotypic Analysis of **mim1Δ** Mutants

1. Analysis of TOM Complex Assembly by Blue Native PAGE (BN-PAGE):

- Isolate mitochondria from wild-type and **mim1Δ** yeast strains.
- Solubilize mitochondrial pellets in digitonin-containing buffer.
- Separate the protein complexes on a blue native polyacrylamide gel.
- Transfer the proteins to a PVDF membrane.
- Probe with antibodies against TOM complex subunits (e.g., Tom40, Tom22, Tom20) to visualize the assembled TOM complex.

2. In Vitro Mitochondrial Protein Import Assay:

- Synthesize radiolabeled precursor proteins of interest (e.g., Tom20, Tom70) using an in vitro transcription/translation system.
- Isolate mitochondria from wild-type and **mim1Δ** strains.
- Incubate the isolated mitochondria with the radiolabeled precursor proteins for various time points.
- Treat the samples with proteinase K to digest non-imported proteins.
- Analyze the samples by SDS-PAGE and autoradiography to quantify the amount of imported, protease-protected protein.

3. Measurement of Mitochondrial Membrane Potential:

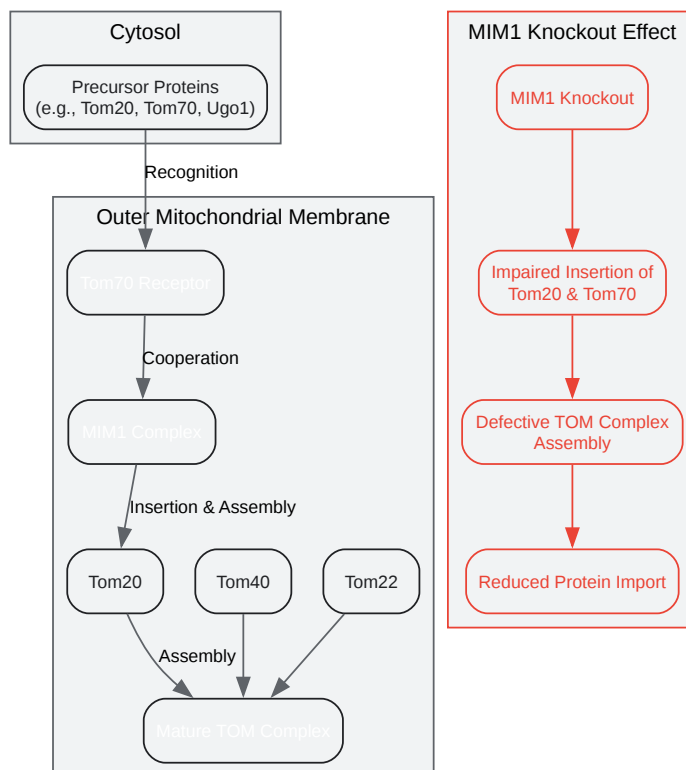
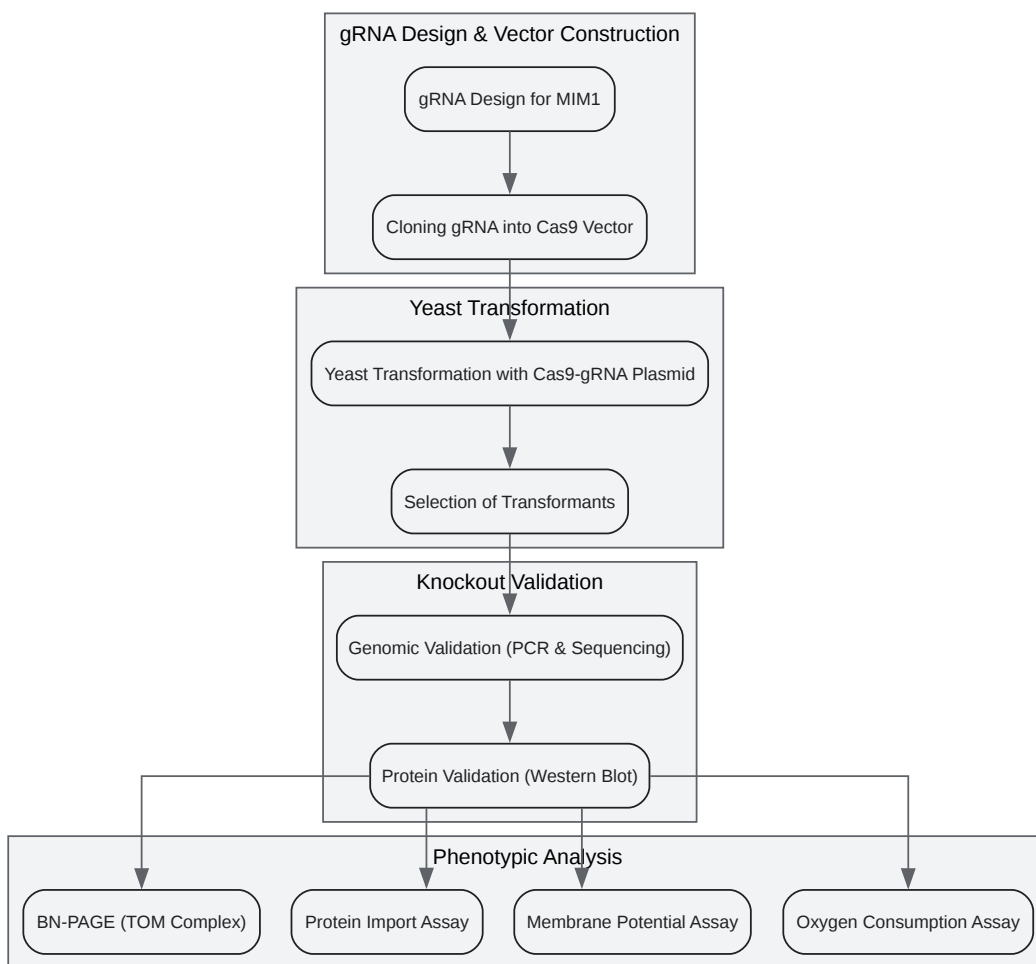
- Grow wild-type and **mim1Δ** yeast cells to mid-log phase.
- Incubate cells with a fluorescent dye sensitive to mitochondrial membrane potential, such as Rhodamine 123 or TMRE.[\[6\]](#)
- Analyze the fluorescence intensity of individual cells using flow cytometry. A decrease in fluorescence intensity in the **mim1Δ** strain would indicate a decrease in mitochondrial membrane potential.

4. Measurement of Oxygen Consumption Rate:

- Harvest wild-type and **mim1Δ** yeast cells.
- Measure the rate of oxygen consumption using a Clark-type oxygen electrode or a Seahorse XF Analyzer.
- Provide respiratory substrates (e.g., ethanol, glycerol) and monitor the change in oxygen concentration over time.

Visualizations

Experimental Workflow



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